

Characterization Data for N-(cyclopropylmethyl)-2-ethoxyaniline Reference Standards

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Compound of Interest

Compound Name: *N*-(cyclopropylmethyl)-2-ethoxyaniline

Cat. No.: B13244478

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Executive Summary: The Criticality of Reference Standard Integrity

In the development of alpha-adrenergic antagonists and related pharmaceutical intermediates, **N-(cyclopropylmethyl)-2-ethoxyaniline** (CAS 1156171-00-4) serves as a critical process-related impurity or structural building block. Its accurate characterization is not merely a regulatory checkbox but a fundamental requirement for establishing mass balance in Tamsulosin-related syntheses.

This guide objectively compares the performance and data requirements of a Certified Reference Standard (CRM) versus a Research-Grade (RG) alternative. We provide experimental protocols to validate identity and purity, ensuring your analytical data withstands regulatory scrutiny.

Quick Comparison: CRM vs. Research Grade

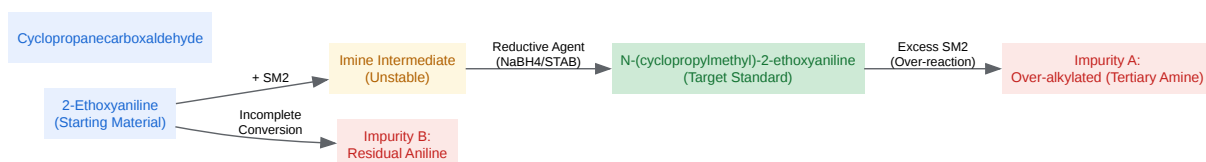
Feature	Certified Reference Material (CRM)	Research Grade (RG) / In-House
Primary Use	GMP Release, Impurity Quantification, Method Validation	Early R&D, Route Scouting, Qualitative ID
Assay Method	Mass Balance (100% - Impurities - Water - Solvents - ROI) or qNMR	HPLC Area % (often overestimates purity due to response factors)
Water Content	Measured via Karl Fischer (KF)	Often Not Determined (assumed dry)
Traceability	Traceable to SI units (via NIST/BIPM standards)	Vendor CoA only
Risk Profile	Low (Defensible in Audits)	High (Risk of "Ghost Peaks" or Potency Errors)

Chemical Identity & Synthesis Context[1][2][3][4][5][6][7]

To characterize this standard effectively, one must understand its origin. **N-(cyclopropylmethyl)-2-ethoxyaniline** is typically formed via the reductive amination of 2-ethoxyaniline (ortho-phenetidine) with cyclopropanecarboxaldehyde.

Synthesis Pathway & Impurity Origins

The following diagram illustrates the synthesis pathway and potential impurity carryover, which dictates the characterization strategy.



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Figure 1: Synthesis pathway highlighting the origin of critical impurities (dialkylated species and residual aniline) that must be absent in a high-quality reference standard.

Detailed Characterization Protocols

A self-validating system requires orthogonal methods. Do not rely on a single technique.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the primary method for structural elucidation. For a Reference Standard, ^1H NMR must confirm the integral ratio between the ethoxy group, the aromatic core, and the cyclopropyl side chain.

- Solvent: DMSO- d_6 (preferred for exchangeable protons) or CDCl_3 .
- Instrument: 400 MHz or higher.

Expected Chemical Shifts (δ ppm in CDCl_3):

Moiety	Proton Count	Multiplicity	Approx. Shift (ppm)	Structural Logic
Aromatic	4H	Multiplet	6.50 – 6.90	Electron-rich aniline ring (shielded ortho/para positions).
NH	1H	Broad Singlet	4.20 – 4.50	Exchangeable amine proton.
O-CH ₂	2H	Quartet	4.05	Deshielded by oxygen (ethoxy group).
N-CH ₂	2H	Doublet	2.95 – 3.05	Adjacent to Nitrogen and Cyclopropyl ring.
CH ₃ (Ethoxy)	3H	Triplet	1.45	Terminal methyl of ethoxy group.
Cyclopropyl CH	1H	Multiplet	1.05 – 1.15	Methine proton of the ring.
Cyclopropyl CH ₂	4H	Multiplets	0.20 – 0.60	Highly shielded cyclopropyl ring protons (distinctive high-field region).

“

Expert Insight: In lower-grade standards, look for a singlet ~2.1 ppm (Acetone) or ~3.7 ppm (THF). Residual solvents inflate the weight, causing potency errors if not corrected.

Mass Spectrometry (MS)[8]

- Method: ESI+ (Electrospray Ionization, Positive Mode).
- Theoretical Mass: 191.27 Da (Monoisotopic: 191.13 Da).
- Observed Ion: $[M+H]^+ = 192.14 \pm 0.05$ m/z.
- Fragmentation: High collision energy may show loss of the cyclopropylmethyl group (m/z ~55) or the ethoxy group (loss of 45 Da).

HPLC Purity Assessment

HPLC Area% is not absolute purity. It must be coupled with a response factor correction if comparing against impurities with different chromophores.

Recommended Method Parameters:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 150 x 4.6 mm, 3.5 μ m).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 95% B over 20 minutes.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm (aromatic ring) and 210 nm (general).

Performance Criteria:

- CRM: Single peak >99.5% area. No interference at retention time of 2-ethoxyaniline (RRT ~0.8).
- Research Grade: May show "shoulder" peaks corresponding to the N,N-dicyclopropylmethyl analog (over-alkylation).

Quantitative Purity Assignment (The "Gold Standard")

To certify the standard, you must calculate the Assay (Potency). This is where the CRM distinguishes itself from the alternative.

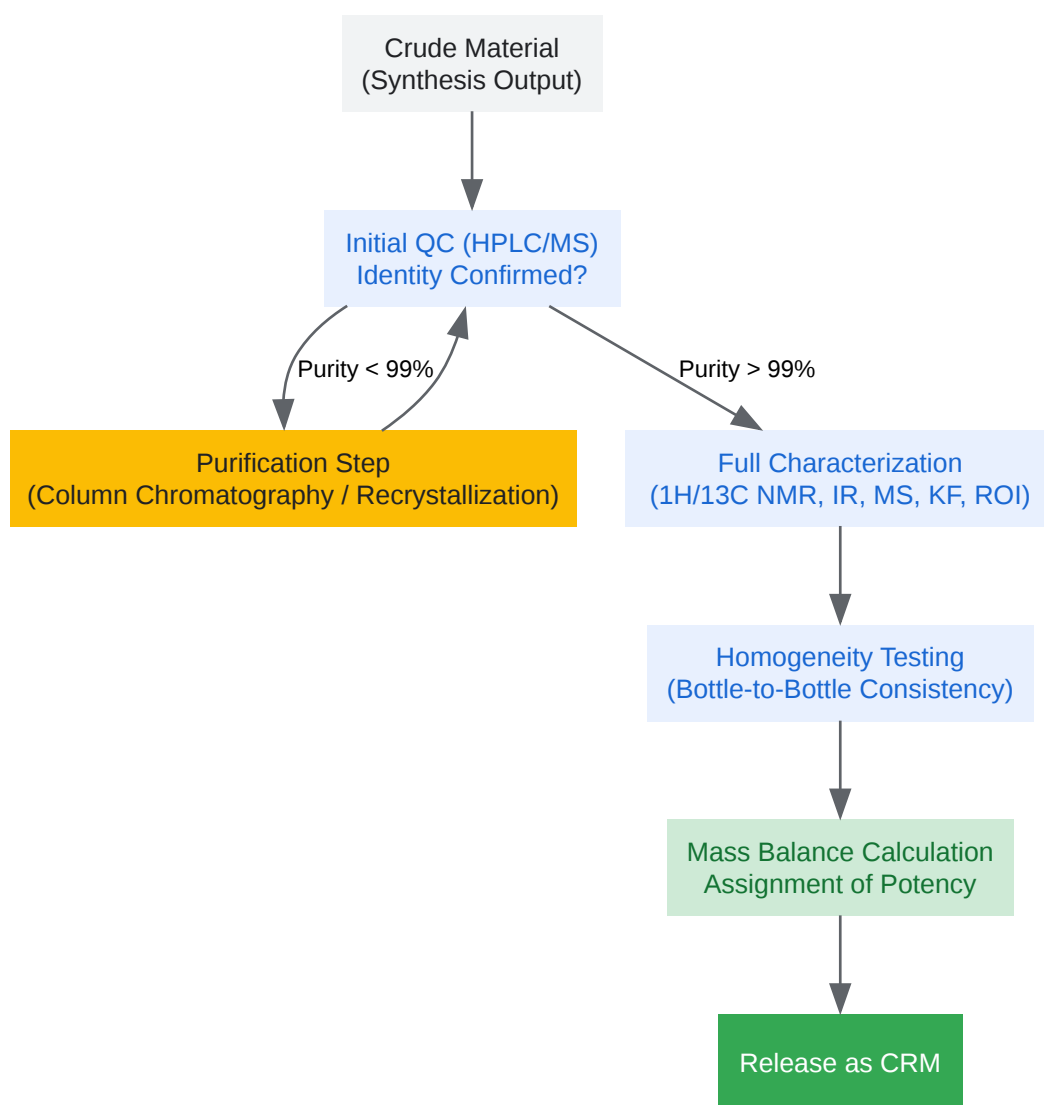
The Mass Balance Equation

A Certificate of Analysis (CoA) for a CRM must use the following equation, not just HPLC area:

- % Impurities: Derived from HPLC (organic impurities).
- % Water: Determined via Karl Fischer (Coulometric). Expect < 0.5% for this hydrophobic molecule.
- % Solvents: Determined via GC-Headspace.
- % ROI: Residue on Ignition (sulfated ash) for inorganic salts.

Workflow: From Crude to Certified

The following decision tree outlines the validation steps required to elevate a material to Reference Standard status.



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Figure 2: The validation lifecycle. Note that purification loops back until the >99% threshold is met before expensive full characterization begins.

References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 56965977, **N-(Cyclopropylmethyl)-2-ethoxyaniline**. Retrieved October 26, 2023. [\[Link\]](#)
- European Medicines Agency (EMA). Guideline on the Specification Limits for Residues of Metal Catalysts or Elemental Impurities. [\[Link\]](#)

- Abdel-Magid, A. F., et al. "Reductive Amination of Aldehydes and Ketones with Sodium Triacetoxyborohydride." Journal of Organic Chemistry, 1996, 61(11), 3849-3862. (Foundational methodology for synthesis). [[Link](#)]
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